

Identifying and mitigating imaging artifacts in Fluciclovine PET/CT scans

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Compound of Interest

Compound Name: *Fluciclovine*

Cat. No.: *B1672863*

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Technical Support Center: Fluciclovine PET/CT Imaging

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and mitigating imaging artifacts in **Fluciclovine** PET/CT scans.

Troubleshooting Guides

This section offers solutions to specific problems that may arise during **Fluciclovine** PET/CT imaging.

Issue 1: High Radiotracer Activity in the Bladder Obscuring Pelvic Structures

- Problem: Intense **Fluciclovine** uptake in the urinary bladder can create artifacts and make it difficult to visualize adjacent structures, such as the prostate bed and pelvic lymph nodes.[1]
[2] This can lead to false negatives or equivocal findings.
- Cause: **Fluciclovine** is excreted through the renal system, leading to accumulation in the bladder.[3] Voiding immediately before the scan can paradoxically increase early bladder activity.[1]
- Solution:

- Patient Preparation: Instruct patients to avoid voiding for at least 30 to 60 minutes prior to the injection of **Fluciclovine**.^{[1][3]} For PET/CT scans involving a contrast medium, patients should refrain from voiding for one hour before the injection until the scan is complete.^{[2][3]}
- Hydration: While patients should be well-hydrated, the timing of voiding is crucial. Encourage hydration in the hours leading up to the fasting period.
- Image Acquisition Timing: Initiate the PET scan 3-5 minutes after the **Fluciclovine** injection to capture the optimal tumor-to-background ratio before significant bladder filling occurs.^[3]
- Post-Scan Voiding: After the scan is complete, encourage the patient to void to reduce radiation exposure.^[4]

Issue 2: Motion Artifacts Blurring Lesion Margins and Affecting SUV Quantification

- Problem: Patient motion during the scan can lead to misregistration between the PET and CT images, resulting in blurred lesion boundaries and inaccurate Standardized Uptake Value (SUV) measurements.^[5] Respiratory motion can cause an underestimation of SUV by 25% or more.^[5]
- Cause: Voluntary or involuntary patient movement, including breathing, during the separate acquisition of CT and PET data.
- Solution:
 - Patient Comfort and Instruction: Ensure the patient is in a comfortable position to minimize movement.^[4] Clearly instruct the patient to remain still and breathe shallowly during both the CT and PET acquisitions.^[4]
 - Immobilization Devices: Use cushions and other positioning aids to help the patient maintain a stable position.
 - Respiratory Gating: For challenging cases with significant respiratory motion, consider using respiratory-gated PET/CT acquisition.

- Data-Driven Motion Correction: Post-acquisition, data-driven motion correction techniques can be applied by analyzing the acquired PET data to retrospectively identify and correct for motion.[6]

Issue 3: Metal Artifacts from Implants Causing Streaks and Inaccurate Attenuation Correction

- Problem: Metallic implants, such as hip prostheses or dental fillings, can cause severe streak artifacts on CT images. These artifacts propagate to the attenuation correction map, leading to artificially high or low tracer uptake in adjacent tissues on the PET images and affecting SUV quantification.[7]
- Cause: The high density of metal causes photon starvation and beam hardening on the CT scan.
- Solution:
 - Patient Screening: Identify patients with metallic implants prior to scanning.
 - CT Protocol Modification: In some cases, modifying the CT acquisition parameters (e.g., using higher kVp) can help reduce artifacts.
 - Metal Artifact Reduction (MAR) Software: The most effective solution is to use iterative metal artifact reduction (iMAR) algorithms during CT image reconstruction.[7][8] These algorithms can significantly reduce artifacts and improve the accuracy of PET quantification.[7][8]
 - Image Review: Carefully review the non-attenuation-corrected (NAC) PET images to confirm whether areas of high uptake correspond to true tracer accumulation or are the result of attenuation correction artifacts.

Frequently Asked Questions (FAQs)

Q1: What is the optimal patient preparation protocol to minimize artifacts in **Fluciclovine** PET/CT?

A1: A comprehensive patient preparation protocol is crucial for high-quality **Fluciclovine** PET/CT imaging. Key steps include:

- Fasting: Patients should fast for at least 4 hours before the scan.[3]
- Exercise: Avoid strenuous physical activity for 24 hours prior to the scan.[9]
- Voiding: Patients should be instructed not to void for at least 30-60 minutes before the **Fluciclovine** injection.[1][3]
- Medications: Patients can take their prescribed medications with small sips of water.[9]
- Clothing: Patients should wear clothing without metal zippers or buttons, and remove any metallic items like jewelry.[9]

Q2: How does urinary bladder activity in **Fluciclovine** PET/CT affect quantitative analysis?

A2: High urinary bladder activity can significantly impact the quantitative analysis of pelvic lesions. The intense uptake can lead to a "halo" artifact, and spillover of activity can artificially increase the measured SUV in adjacent tissues. A study comparing a voiding versus non-voiding protocol before **Fluciclovine** injection showed a significant difference in bladder activity.

Protocol	Median Bladder SUVmax	Median Bladder SUVmean
Voiding Protocol	4.9	2.8
Non-Voiding Protocol	2.1	1.3

Data from a study on characterizing and mitigating bladder radioactivity.[1]

Q3: What is the impact of metal artifact reduction (MAR) algorithms on **Fluciclovine** PET/CT scans?

A3: MAR algorithms are essential for accurate imaging in patients with metallic implants. These algorithms work by correcting the streak artifacts on the CT images, which in turn improves the accuracy of the PET attenuation correction. Studies using other PET tracers have shown that iterative MAR (iMAR) can significantly reduce quantification errors. For example, one study on FDG PET/CT demonstrated that iMAR significantly decreased artificially high SUVmean by

11.1% in bright band artifacts and increased artificially low SUVmean by 33.3% in dark band artifacts.[8] While specific quantitative data for **Fluciclovine** is limited, the principles are directly applicable.

Artifact Type	Reconstruction Method	Mean Decrease in SUVmean
Bright Band Artifact	iMAR	11.1%
Artifact Type	Reconstruction Method	Mean Increase in SUVmean
Dark Band Artifact	iMAR	33.3%
Quantitative impact of iMAR on SUVmean in FDG PET/CT.[8]		

Q4: What is the recommended patient positioning to avoid artifacts?

A4: Proper patient positioning is critical to minimize artifacts. The standard recommendation is for the patient to be positioned supine with their arms raised above their head.[4] This positioning helps to:

- Reduce attenuation artifacts from the arms in the chest and abdomen.
- Provide a more consistent and reproducible scan geometry.

If a patient is unable to tolerate this position, an alternative with arms down can be used, but the potential for artifacts should be noted.[3]

Experimental Protocols

Protocol for Minimizing Urinary Bladder Artifacts

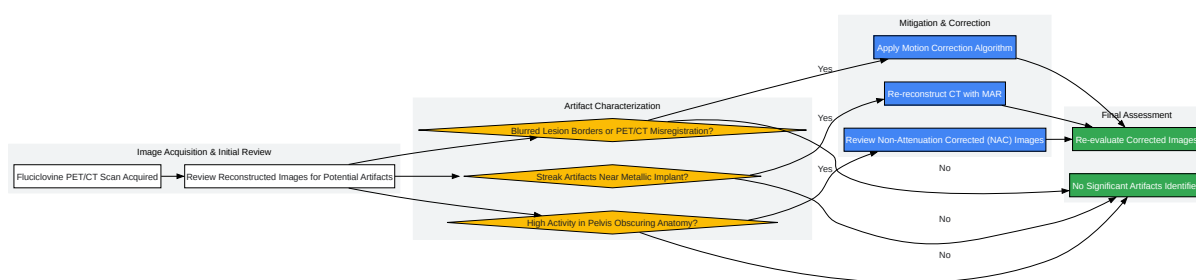
- Patient Instruction: Clearly instruct the patient to fast for at least 4 hours and to avoid voiding for 30-60 minutes prior to the scheduled injection time.
- Pre-injection Confirmation: Verbally confirm with the patient that they have not voided within the specified timeframe.

- Radiotracer Administration: Administer 370 MBq (10 mCi) of **Fluciclovine F 18** intravenously.
- Uptake Period: The uptake period is short. Position the patient on the scanner immediately after injection.
- Image Acquisition: Begin the PET scan 3-5 minutes post-injection, starting from the mid-thigh and proceeding to the base of the skull.
- Post-Scan Instructions: Encourage the patient to void immediately after the scan is completed.

Protocol for Mitigating Metal Artifacts

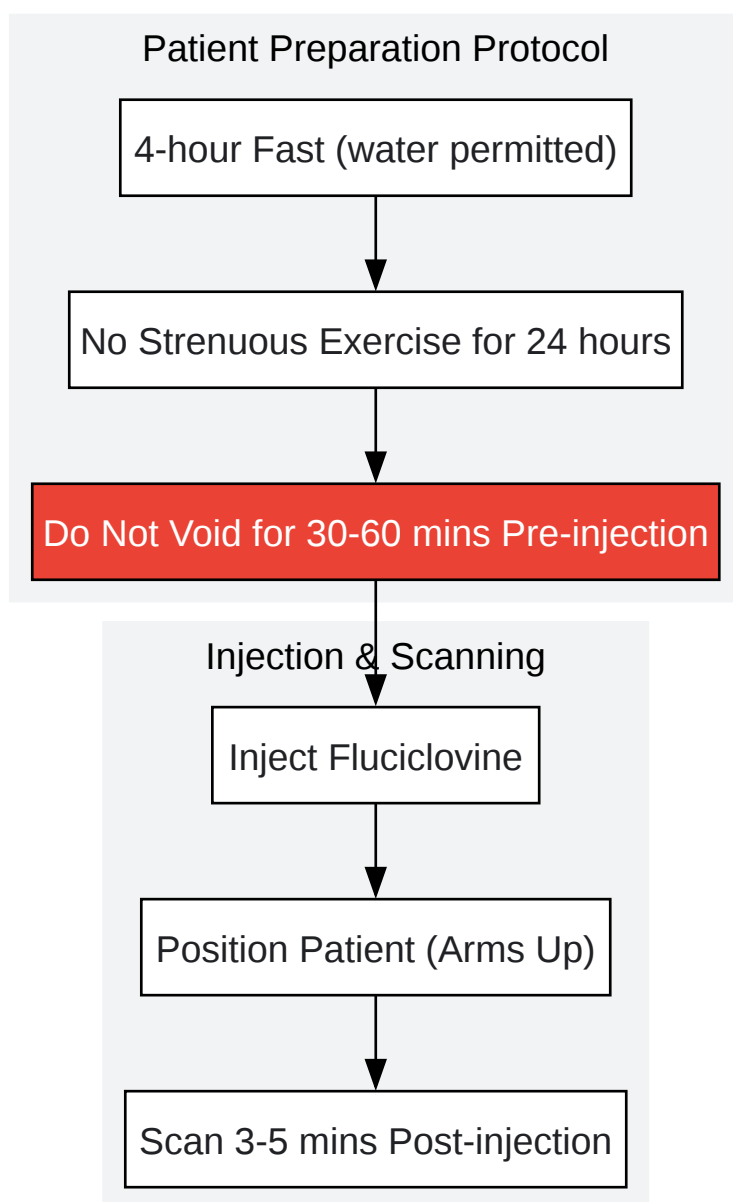
- Patient Screening: During scheduling, identify if the patient has any metallic implants (e.g., hip prosthesis, dental implants).
- CT Acquisition with MAR: Utilize a CT scanner equipped with an iterative metal artifact reduction (iMAR) algorithm.
- CT Reconstruction: Reconstruct the CT data with the iMAR algorithm enabled. The specific presets for the algorithm may vary depending on the type and location of the metal implant (e.g., hip prosthesis preset).
- PET Attenuation Correction: Use the MAR-corrected CT images for the attenuation correction of the PET data.
- Image Analysis: Review both the attenuation-corrected and non-attenuation-corrected PET images to verify that any areas of increased uptake near the implant are not artifactual.

Visualizations



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Caption: Workflow for identifying and mitigating common artifacts.



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Caption: Key steps in the patient preparation protocol.

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